

Use of "Ketoconazole impurity 1" as a reference standard

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Compound of Interest

Compound Name: Ketoconazole impurity 1

Cat. No.: B12091266

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To: Quality Control (QC) Managers, Analytical Development Scientists, and Regulatory Affairs Specialists
Subject: Application Note: Qualification and Analysis of **Ketoconazole Impurity 1** (Dihydropyrazine Analog) as a Reference Standard

Executive Summary

This Application Note defines the protocol for the characterization, handling, and analytical utilization of **Ketoconazole Impurity 1** (CAS 581806-59-9). While pharmacopoeial monographs (USP/EP) categorize impurities as A, B, C, D, and E, "Impurity 1" is a critical process-related substance often identified in vendor catalogs and specific synthesis pathways. It is chemically identified as 1-[4-(4-hydroxyphenyl)-3,4-dihydropyrazin-1(2H)-yl]ethanone.^{[1][2][3][4]}

This impurity represents a structural fragment of the "Impurity A" (Didehydroketoconazole) molecule and serves as a vital marker for oxidative degradation or starting material purity (specifically the N-acetyl-piperazine moiety). This guide provides a self-validating HPLC methodology for its separation from the Active Pharmaceutical Ingredient (API).

Chemical Identity & Significance

Distinction from Pharmacopoeial Standards: Researchers must distinguish "Impurity 1" from EP Impurity A.

- EP Impurity A: The full ketoconazole molecule containing the dihydropyrazine ring.
- Impurity 1: The fragment (phenol-dihydropyrazine-ethanone) often formed via hydrolysis of Impurity A or introduced as a raw material contaminant.

Parameter	Specification
Common Name	Ketoconazole Impurity 1
Chemical Name	1-(4-(4-hydroxyphenyl)-3,4-dihydropyrazin-1(2H)-yl)ethanone
CAS Number	581806-59-9
Molecular Formula	C ₁₂ H ₁₄ N ₂ O ₂
Molecular Weight	218.25 g/mol
Role	Process Impurity / Degradant
Detection Basis	UV Absorbance (Conjugated dihydropyrazine system)

Reference Standard Handling Protocol

Principle: Impurity 1 contains a dihydropyrazine ring, which is more susceptible to oxidation and light degradation than the saturated piperazine ring in Ketoconazole.

Storage & Stability

- Temperature: Store at -20°C ± 5°C in a dedicated freezer.
- Environment: Protect from light (amber vials) and moisture (desiccator).
- Thawing: Allow the vial to equilibrate to room temperature (20-25°C) for 30 minutes before opening to prevent condensation, which can alter the water content and potency.

Solution Preparation

- Solvent: Methanol (HPLC Grade).[\[5\]](#)
- Stock Solution (1.0 mg/mL):
 - Weigh 10.0 mg of Impurity 1 Reference Standard.
 - Transfer to a 10 mL amber volumetric flask.
 - Dissolve in 8 mL Methanol; sonicate for 5 minutes.
 - Dilute to volume with Methanol.
- Stability: Stock solution is stable for 48 hours at 2-8°C.

Analytical Method: RP-HPLC Separation

This protocol uses a gradient elution to separate the polar Impurity 1 fragment from the hydrophobic Ketoconazole API and related pharmacopoeial impurities.

Chromatographic Conditions

Parameter	Setting	Rationale
Column	C18, 250 x 4.6 mm, 5 μ m (e.g., Waters Symmetry or Agilent Zorbax)	Standard stationary phase for moderate hydrophobicity.
Mobile Phase A	0.02 M Ammonium Acetate (pH 6.8)	pH 6.8 ensures the piperazine/dihydropyrazine nitrogen is partially deprotonated, improving peak shape.
Mobile Phase B	Acetonitrile (ACN)	Strong organic modifier for elution.
Flow Rate	1.0 mL/min	Standard backpressure management.
Injection Vol	10 μ L	Sufficient sensitivity without column overload.
Detection	UV @ 225 nm	Max absorbance for the dihydropyrazine chromophore.
Run Time	35 Minutes	Allows elution of late-eluting dimers.

Gradient Program

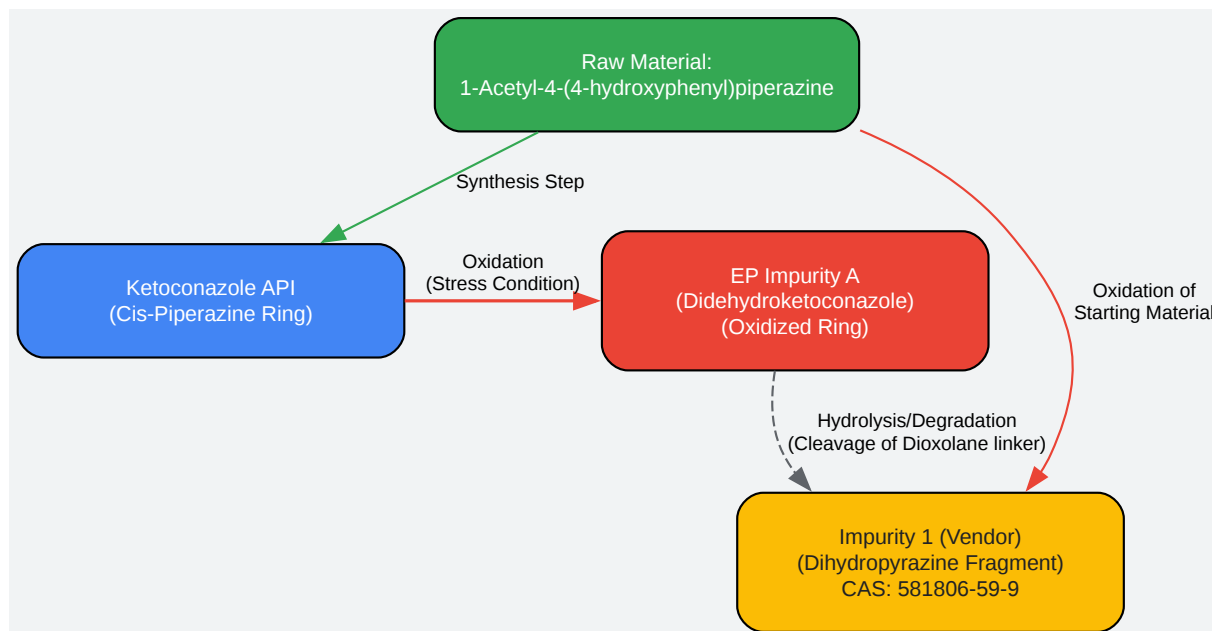
Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Event
0.0	90	10	Initial hold for polar fragments (Impurity 1).
5.0	90	10	Isocratic hold.
20.0	20	80	Gradient to elute Ketoconazole API.
25.0	20	80	Wash step.
26.0	90	10	Re-equilibration.
35.0	90	10	End of Run.

Expected Retention Times (RT)

- Impurity 1 (Fragment): ~4.5 - 5.5 min (Elutes early due to high polarity and lower MW).
- Ketoconazole API: ~18.0 - 20.0 min.
- Impurity A (Full Didehydro): ~19.5 min (Elutes close to API).

Structural Relationship & Formation Pathway

The following diagram illustrates the structural relationship between the API, the Pharmacopoeial Impurity A, and the target Impurity 1.



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Figure 1: Formation pathway showing Impurity 1 as both a potential oxidative degradant of the starting material and a hydrolysis fragment of Impurity A.

Calculation & Validation

To use Impurity 1 as a quantitative reference standard, use the Relative Response Factor (RRF) approach if a pure standard is unavailable for routine testing, though direct external standardization is preferred.

Formula for Impurity Calculation (External Standard Method):

Where:

- = Peak area of Impurity 1 in Sample.
- = Peak area of Impurity 1 in Standard solution.
- = Concentration of Standard (mg/mL).^[6]

- = Concentration of Sample (mg/mL).
- = Potency of Reference Standard (decimal, e.g., 0.995).

System Suitability Criteria:

- Resolution (R_s): $R_s > 2.0$ between Impurity 1 and any solvent front peaks.
- Tailing Factor (T_F): NMT 1.5 for the Impurity 1 peak.
- RSD: NMT 2.0% for 5 replicate injections of the standard.

References

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